

A Technical Guide to Triolein-13C3: Commercial Availability, Purity, and Experimental Applications

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Compound of Interest

Compound Name: *Triolein-13C3*

Cat. No.: *B1601240*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Triolein-13C3**, a stable isotope-labeled triglyceride crucial for metabolic research. This document details its commercial suppliers, purity specifications, and diverse experimental applications, offering valuable insights for researchers in lipidomics, metabolic flux analysis, and drug development.

Commercial Suppliers and Purity of Triolein-13C3

Triolein-13C3 is available from several reputable commercial suppliers, catering to the needs of the research community. The primary specifications to consider are chemical purity and isotopic enrichment. Chemical purity ensures the absence of other lipid species, while isotopic enrichment indicates the percentage of molecules containing the ¹³C label at the specified positions.

Below is a summary of prominent suppliers and their typical product specifications. Please note that specific batch characteristics may vary, and it is always recommended to consult the supplier's certificate of analysis for precise data.

Supplier	Product Name	Isotopic Purity (atom % ^{13}C)	Chemical Purity
Sigma-Aldrich	Glyceryl- $^{13}\text{C}_3$ trioleate	99%	$\geq 98\%$ (CP)
Cambridge Isotope Laboratories, Inc. (CIL)	Triolein (1,1,1- $^{13}\text{C}_3$, 99%)	99%	$\geq 98\%$
BOC Sciences	Triolein-[1,1,1- $^{13}\text{C}_3$]	99%	$\geq 98\%$

Experimental Protocols and Applications

Triolein- $^{13}\text{C}_3$ is a powerful tool for tracing the metabolic fate of dietary triglycerides and studying lipid metabolism in various physiological and pathological contexts. Its non-radioactive nature makes it a safe and effective tracer for human and animal studies.

In Vivo Metabolic Fate Analysis Following Oral Administration

This protocol outlines a typical in vivo study to track the absorption and metabolism of dietary triglycerides using **Triolein- $^{13}\text{C}_3$** .[\[1\]](#)

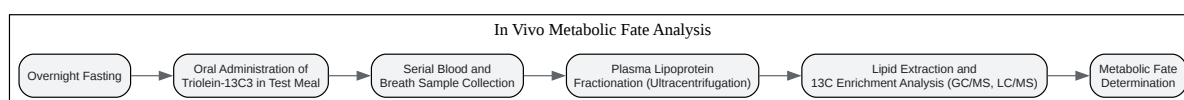
Methodology:

- **Subject Preparation:** Human or animal subjects are typically fasted overnight to ensure a baseline metabolic state.
- **Tracer Administration:** A test meal containing a precise amount of **Triolein- $^{13}\text{C}_3$** mixed with a carrier oil (e.g., olive oil) is administered orally.[\[1\]](#)
- **Sample Collection:** Blood samples are collected at regular intervals (e.g., every 30-60 minutes) over a period of several hours. Expired air samples can also be collected to measure the rate of $^{13}\text{CO}_2$ exhalation, indicating fatty acid oxidation.[\[1\]](#)
- **Lipoprotein Fractionation:** Blood plasma is subjected to ultracentrifugation to separate different lipoprotein fractions, including chylomicrons, very-low-density lipoprotein (VLDL),

low-density lipoprotein (LDL), and high-density lipoprotein (HDL).

- **Lipid Extraction and Analysis:** Lipids are extracted from the plasma and lipoprotein fractions. The enrichment of ^{13}C in triglycerides and fatty acids is determined using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).^[1]

Experimental Workflow for In Vivo Metabolic Fate Analysis



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Caption: Workflow for an in vivo study tracking the metabolic fate of **Triolein-13C3**.

In Vitro Lipolysis Assay

This assay is used to determine the activity of lipases, such as pancreatic lipase, on triglyceride substrates. **Triolein-13C3** can be used as a substrate to screen for inhibitors or activators of lipid digestion.

Methodology:

- **Substrate Emulsion Preparation:** An emulsion of **Triolein-13C3** is prepared in a buffer solution (e.g., Tris-HCl, pH 8.0) containing bile salts and phospholipids to mimic physiological conditions in the small intestine.
- **Enzyme Addition:** The lipase enzyme (e.g., porcine pancreatic lipase) is added to the substrate emulsion to initiate the reaction.
- **Incubation:** The reaction mixture is incubated at 37°C with constant shaking.

- **Quantification of Lipolysis Products:** The rate of lipolysis is determined by measuring the release of ^{13}C -labeled free fatty acids and glycerol over time. This can be achieved through various methods, including titration of the released fatty acids or by using commercial colorimetric or fluorometric assay kits.

Cellular Uptake and Metabolism Studies

Triolein- ^{13}C 3 is a valuable tool for investigating the mechanisms of fatty acid uptake, intracellular trafficking, and storage in lipid droplets in various cell types, such as adipocytes and hepatocytes.

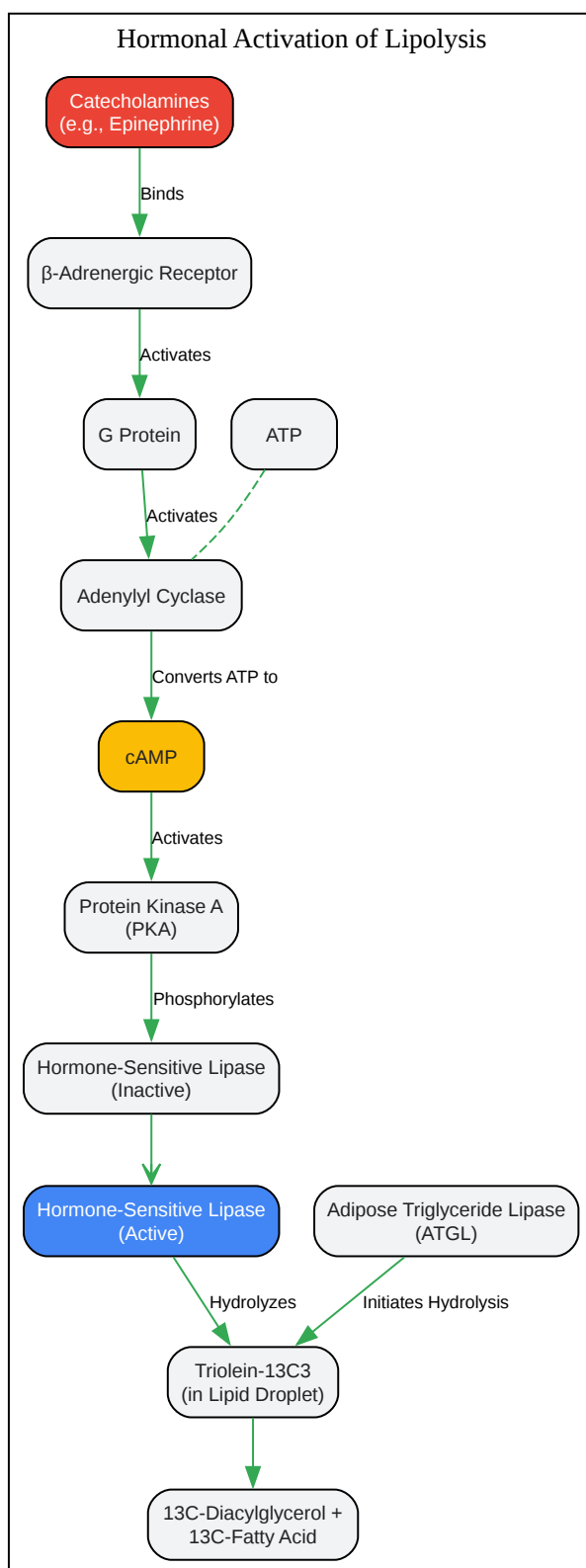
Methodology:

- **Cell Culture:** The cells of interest are cultured to the desired confluency.
- **Incubation with **Triolein- ^{13}C 3**:** The culture medium is replaced with a medium containing **Triolein- ^{13}C 3**, often complexed with albumin to facilitate its uptake.
- **Time-Course Analysis:** Cells are harvested at different time points after the addition of the labeled triolein.
- **Lipid Extraction and Analysis:** Cellular lipids are extracted, and the incorporation of ^{13}C into various lipid species (e.g., triglycerides, phospholipids, cholesterol esters) is quantified by mass spectrometry.
- **Microscopy:** Fluorescently tagged versions of ^{13}C -labeled fatty acids can be used in conjunction with microscopy techniques to visualize the trafficking and localization of fatty acids within the cell and their incorporation into lipid droplets.

Signaling Pathways in Triglyceride Metabolism

The metabolism of triolein is intricately linked to various signaling pathways that regulate lipid storage and mobilization. A key pathway involves the hormonal control of intracellular lipolysis in adipocytes.

Hormonal Regulation of Intracellular Lipolysis



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References

- 1. Metabolic fate of an oral long-chain triglyceride load in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
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